

Solubility Profile of (1R)-epi-Ramipril

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-epi-Ramipril

CAS No.: 104195-90-6

Cat. No.: S839321

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The table below summarizes the available experimental solubility data for (1R)-epi-Ramipril [1].

Property	Value / Description
Chemical Name	(1R)-epi-Ramipril [1]
CAS Number	104195-90-6 [1]
Molecular Formula	C ₂₃ H ₃₂ N ₂ O ₅ [1]
Molecular Weight	416.51 g/mol [1]
Physical Form	White to Off-White Solid [1]
Melting Point	45 - 50 °C [1]
Storage Conditions	-20°C Freezer, Under inert atmosphere [1]
Soluble In	Acetonitrile (Slightly), Aqueous Base (Slightly), Methanol (Slightly) [1]

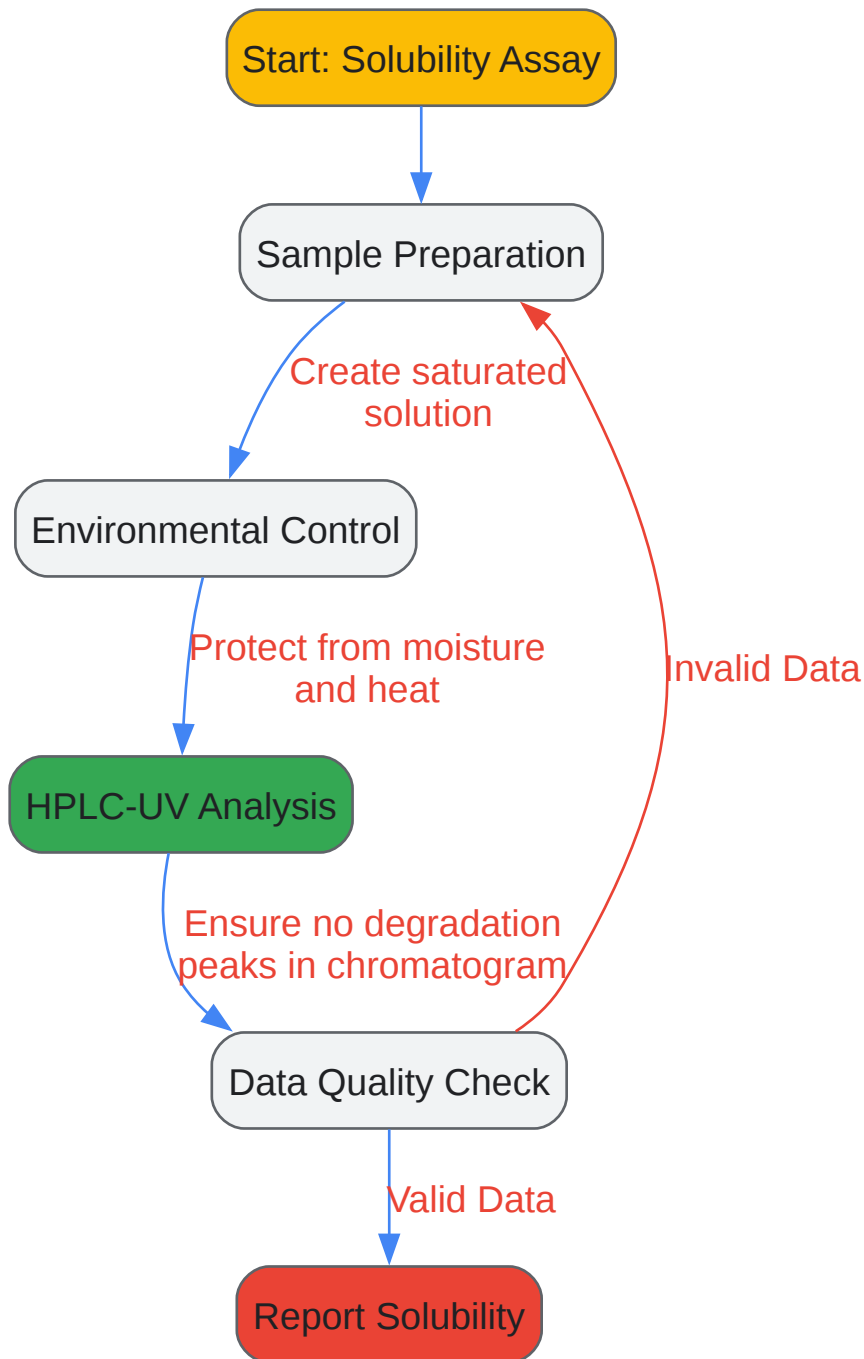
Experimental Context & Methodology

While a dedicated protocol for **1-epi-ramipril** solubility is not available, the following information from stability studies on its parent drug, Ramipril, provides crucial context for how such experiments are typically

conducted.

- **Analytical Method:** Stability studies of ramipril often use a **stability-indicating HPLC-UV method**. One validated protocol uses a LiChroCART RP-18 column with a mobile phase of acetonitrile and phosphate buffer (0.035 mol/L, pH = 2.0) at a ratio of 65:35 (v/v). The flow rate is 1.0 mL/min, and detection is performed at 213 nm [2].
- **Sample Preparation:** In related research, standard solutions of ramipril for HPLC analysis are typically prepared by dissolving a precise weight (e.g., 10.0 mg) of the compound in a suitable solvent like methanol and diluting to volume in a 25 mL flask [2]. For a solubility study, this would be adapted to create saturated solutions in the solvents of interest.
- **Critical Stability Considerations:** Research indicates that ramipril and its related compounds are unstable and susceptible to hydrolysis and cyclization. Stability is highly dependent on **environmental factors** [2]:
 - **Temperature:** Higher temperatures significantly accelerate degradation.
 - **Moisture:** The compound is vulnerable to humidity and must be protected from moisture.
 - **pH:** The molecule is most stable in slightly acidic environments (around pH 5.0) and degrades in alkaline conditions [3].

The workflow for determining solubility while accounting for stability can be conceptualized as follows:



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Key Information Gaps and Limitations

It is important to note the constraints of the available information:

- **Qualitative Data:** The search results provide only qualitative descriptors (**Slightly soluble**) for the solvents listed. No quantitative data (e.g., mg/mL) was found for **1-epi-ramipril** specifically [1].
- **Parent Compound Data:** Much of the methodological insight is derived from studies on **ramipril**, not the specific isomer **1-epi-ramipril**. While they are structurally very similar, their properties are not identical.

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References

1. (1R)-epi-RaMipril | 104195-90-6 [amp.chemicalbook.com]
2. Solid-State Stability Profiling of Ramipril to Optimize Its ... [pmc.ncbi.nlm.nih.gov]
3. Enhanced Stability of Ramipril in Nanoemulsion ... [pmc.ncbi.nlm.nih.gov]

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